

Personal protective equipment for handling IKZF1-degrader-2

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Compound of Interest

Compound Name: IKZF1-degrader-2

Cat. No.: B12384903

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Essential Safety and Handling Guide for IKZF1-degrader-2

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **IKZF1-degrader-2** in a research environment. The following information is based on general laboratory safety best practices for potent chemical compounds and should be supplemented by a thorough risk assessment by trained personnel.

I. Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is critical when working with **IKZF1-degrader-2**. The following table summarizes the recommended PPE.

PPE Category	Specific Recommendations
Eye Protection	Wear chemical safety goggles or a face shield. [1]
Hand Protection	Use chemically resistant gloves (e.g., nitrile). [1]
Body Protection	Wear a laboratory coat. [1]
Respiratory Protection	Handle in a well-ventilated area. A fume hood is recommended for handling the solid compound and preparing stock solutions. [1]

II. Hazard Identification and First Aid

Hazard	First Aid Measures
Eye Contact	Immediately flush with plenty of water for at least 15 minutes. Seek medical attention. ^[1]
Skin Contact	Wash off immediately with soap and plenty of water. Remove contaminated clothing.
Inhalation	Move to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention.

III. Operational Plan: Handling and Disposal

Receiving and Storage:

- Upon receipt, visually inspect the package for any signs of damage or leakage.
- Store the compound in a cool, dry, and well-ventilated area, away from incompatible materials.
- Recommended storage conditions are -20°C for up to 2 years for the powder form. In DMSO, it can be stored at 4°C for 2 weeks or -80°C for 6 months.

Handling and Preparation:

- Preparation: Conduct all handling of the solid compound and preparation of stock solutions within a certified chemical fume hood to minimize inhalation exposure.
- Weighing: When weighing the powdered form, use a balance inside the fume hood or a ventilated balance enclosure.
- Dissolving: If preparing a solution, add the solvent to the powdered compound slowly to avoid splashing.

- Labeling: Clearly label all containers with the compound name, concentration, date, and hazard information.

Disposal:

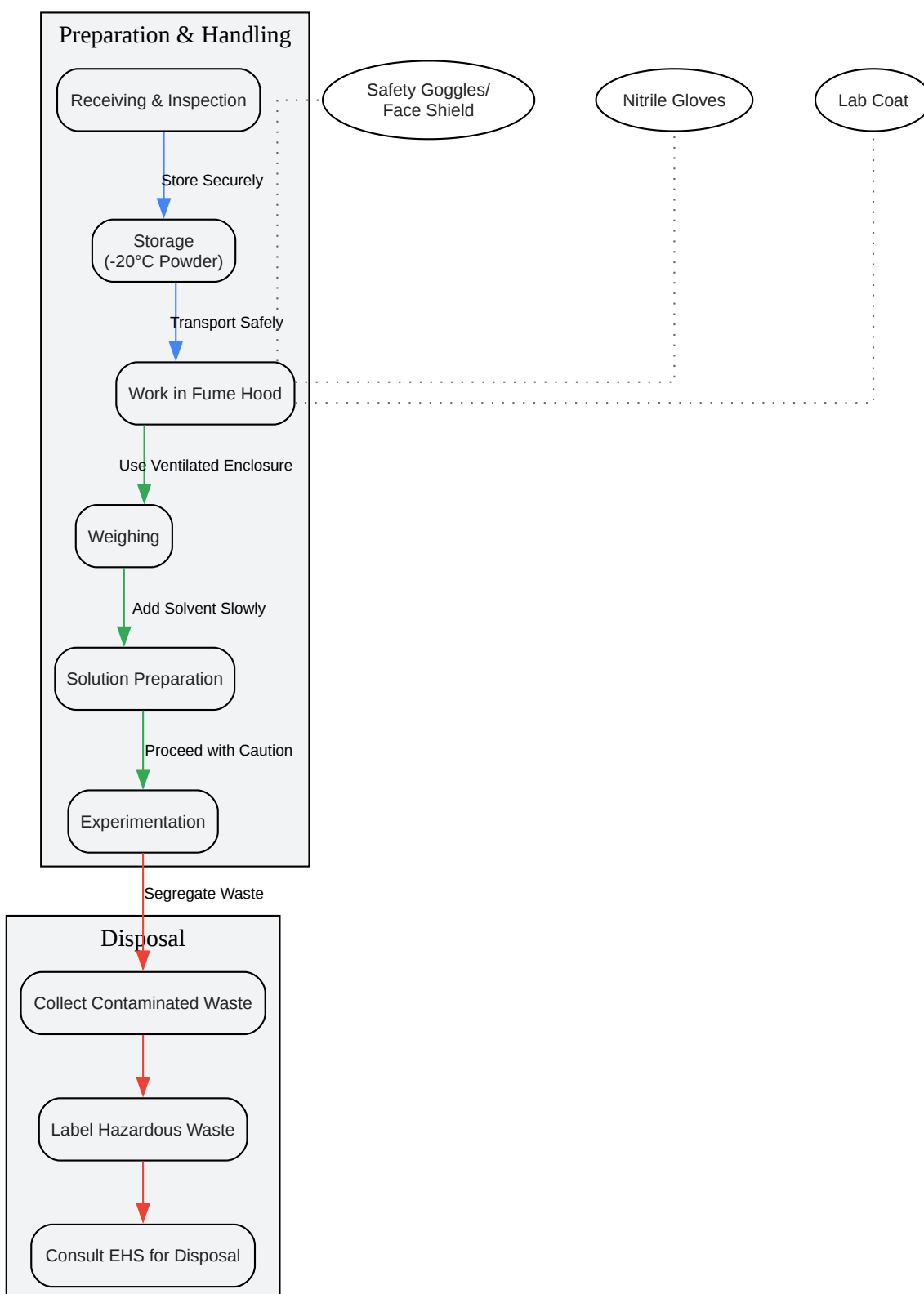
- All waste materials, including empty containers, contaminated gloves, and other disposable items, should be considered hazardous waste.
- Dispose of all waste in accordance with local, state, and federal regulations for chemical waste. Do not dispose of down the drain or in regular trash.
- Consult your institution's Environmental Health and Safety (EHS) department for specific disposal procedures.

IV. Chemical and Physical Properties

Property	Value
Chemical Name	IKZF1-degrader-2
CAS Number	2915330-86-6
Molecular Formula	C33H30FN5O5
Molecular Weight	595.62 g/mol

V. Safe Handling Workflow

The following diagram illustrates the key steps and safety precautions for handling **IKZF1-degrader-2**.



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Caption: Workflow for safe handling of **IKZF1-degrader-2**.

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References

- 1. benchchem.com [benchchem.com]
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